

Preparing Stock Solutions of CP-465022 Maleate: Application Notes and Protocols

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Compound of Interest

Compound Name: CP-465022 maleate

CAS No.: 199656-46-7

Cat. No.: B560346

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This document provides detailed application notes and protocols for the preparation of stock solutions of **CP-465022 maleate**, a potent and selective non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Introduction

CP-465022 is a valuable research tool for investigating the role of AMPA receptors in various physiological and pathological processes within the central nervous system. As a non-competitive antagonist, it inhibits AMPA receptor-mediated currents, making it a subject of interest in studies of neuroprotection and seizure disorders.^{[1][2][3][4]} Due to its hydrophobic nature, **CP-465022 maleate** is practically insoluble in aqueous solutions, necessitating the use of an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for this purpose.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CP-465022 maleate** and its solubility.

Parameter	Value	Reference
Molecular Formula	C ₃₀ H ₂₈ ClFN ₄ O ₅	[2]
Molecular Weight	579.02 g/mol	[2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Storage of Solid Compound	Store at -20°C for long-term storage.	[5]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[5][6]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CP-465022 maleate** in DMSO. Adjust the quantities accordingly to prepare stock solutions of different concentrations.

Materials:

- **CP-465022 maleate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Water bath sonicator (optional)

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

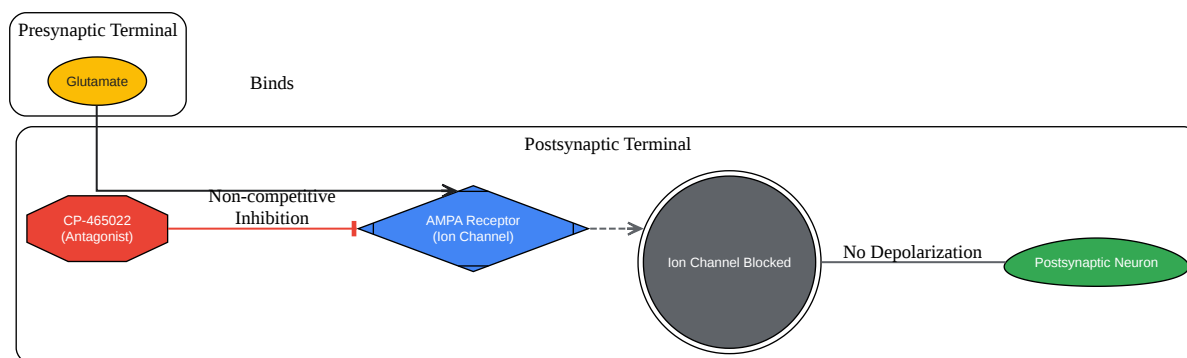
Procedure:

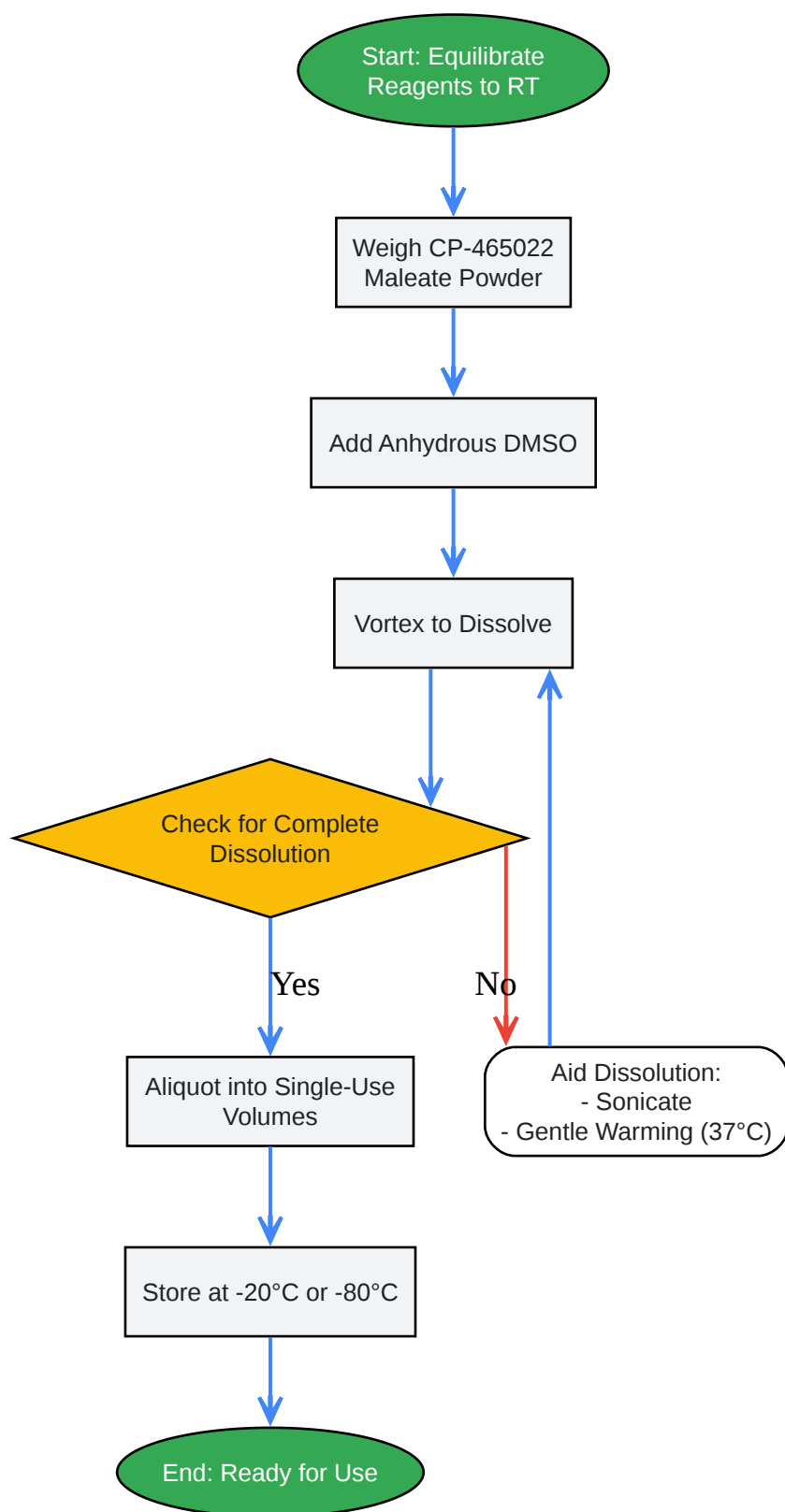
- Equilibration: Allow the vial of **CP-465022 maleate** powder and the DMSO to come to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a clean, dry microcentrifuge tube on the analytical balance. Carefully weigh out the desired amount of **CP-465022 maleate**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.79 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 579.02 \text{ g/mol} = 5.79 \text{ mg}$
- Dissolution: a. Add the appropriate volume of DMSO to the tube containing the weighed compound. For a 10 mM solution with 5.79 mg of compound, add 1 mL of DMSO. b. Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve with vortexing, the following steps can be taken: a. Sonication: Place the tube in a water bath sonicator for 10-15 minutes. b. Gentle Warming: If sonication is not sufficient, warm the solution in a 37°C water bath for 5-10 minutes, with intermittent vortexing.
- Verification of Dissolution: Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped microcentrifuge tubes. b. Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, stock solutions in DMSO are typically stable for several months.[\[5\]](#)
- Preparation of Working Solutions: When ready to use, thaw an aliquot of the stock solution at room temperature. Prepare the final working solution by diluting the stock solution in the appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final

concentration of DMSO in the working solution is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity in biological assays.

Mandatory Visualizations

The following diagrams illustrate the signaling pathway of CP-465022 and the experimental workflow for preparing the stock solution.





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